

# Rhodium Triiodide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Rhodium triiodide

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This technical guide provides an in-depth overview of **rhodium triiodide** ( $\text{RhI}_3$ ), a compound of significant interest in catalysis and materials science. This document details its fundamental physicochemical properties, comprehensive experimental protocols for its synthesis and characterization, and its pivotal role in industrial catalytic processes.

## Quantitative Physicochemical Data

The essential quantitative properties of **rhodium triiodide** are summarized in the table below for quick reference and comparison.

| Property          | Value                                                                   |
|-------------------|-------------------------------------------------------------------------|
| Molecular Formula | $\text{RhI}_3$                                                          |
| Molecular Weight  | 483.62 g/mol                                                            |
| Density           | 6.4 g/cm <sup>3</sup> <a href="#">[1]</a>                               |
| Appearance        | Black crystalline solid <a href="#">[1]</a>                             |
| Crystal Structure | Monoclinic <a href="#">[1]</a>                                          |
| Solubility        | Insoluble in water. Soluble in alcohol, acetone.<br><a href="#">[1]</a> |

## Experimental Protocols

This section outlines detailed methodologies for the synthesis and characterization of **rhodium triiodide**.

### Synthesis of Rhodium Triiodide

Two primary methods for the synthesis of **rhodium triiodide** are presented below: the solution synthesis method and the direct synthesis method.

#### 2.1.1. Solution Synthesis from Rhodium Trichloride

This method involves the reaction of a rhodium trichloride solution with an iodide source.

- Materials:
  - Rhodium trichloride hydrate ( $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ )
  - Potassium iodide (KI) or hydroiodic acid (HI)
  - Deionized water
  - Acetone (for washing)
- Procedure:
  - Dissolve a known quantity of rhodium trichloride hydrate in deionized water to create an aqueous solution.
  - In a separate container, prepare a solution of potassium iodide or hydroiodic acid.
  - Slowly add the iodide solution to the rhodium trichloride solution while stirring continuously. A black precipitate of **rhodium triiodide** will form. The reaction is:  $\text{RhCl}_3 + 3\text{KI} \rightarrow \text{RhI}_3\downarrow + 3\text{KCl}$ .[\[1\]](#)
  - Maintain the reaction mixture at a constant temperature (e.g.,  $80^\circ\text{C}$ ) for a period of 0.5 to 3 hours to ensure the completion of the reaction.[\[1\]](#)
  - Allow the mixture to cool to room temperature.

- Collect the black precipitate by filtration.
- Wash the precipitate several times with deionized water to remove any unreacted salts and byproducts.
- Perform a final wash with acetone to aid in drying.
- Dry the purified **rhodium triiodide** powder in a vacuum oven or desiccator.

### 2.1.2. Direct Synthesis from Rhodium Powder

This method involves the direct reaction of rhodium metal with iodine.

- Materials:
  - Rhodium powder (Rh)
  - Iodine powder (I<sub>2</sub>)
  - Initiator (e.g., isopropyl benzene peroxide, 0.3% dosage)[\[1\]](#)
  - Acetic acid
- Procedure:
  - In a reaction vessel, combine rhodium powder, iodine powder, and the initiator in their stoichiometric proportions.[\[1\]](#)
  - Seal the reactor and place it in a muffle furnace.
  - Heat the mixture to a specified temperature and maintain it for a sufficient duration to allow for the complete reaction between rhodium and iodine. The reaction is:  $2\text{Rh} + 3\text{I}_2 \rightarrow 2\text{RhI}_3$ .  
[\[1\]](#)
  - After the reaction is complete, allow the reactor to cool down.
  - The resulting black product is then heated to 90°C and held at that temperature until a constant weight is achieved to remove any unreacted iodine.[\[1\]](#)

- Dissolve the crude **rhodium triiodide** in acetic acid.[\[1\]](#)
- Evaporate the acetic acid under reduced pressure to obtain the purified black solid of **rhodium triiodide**.[\[1\]](#)

## Characterization of Rhodium Triiodide

The identity and purity of the synthesized **rhodium triiodide** can be confirmed using the following techniques:

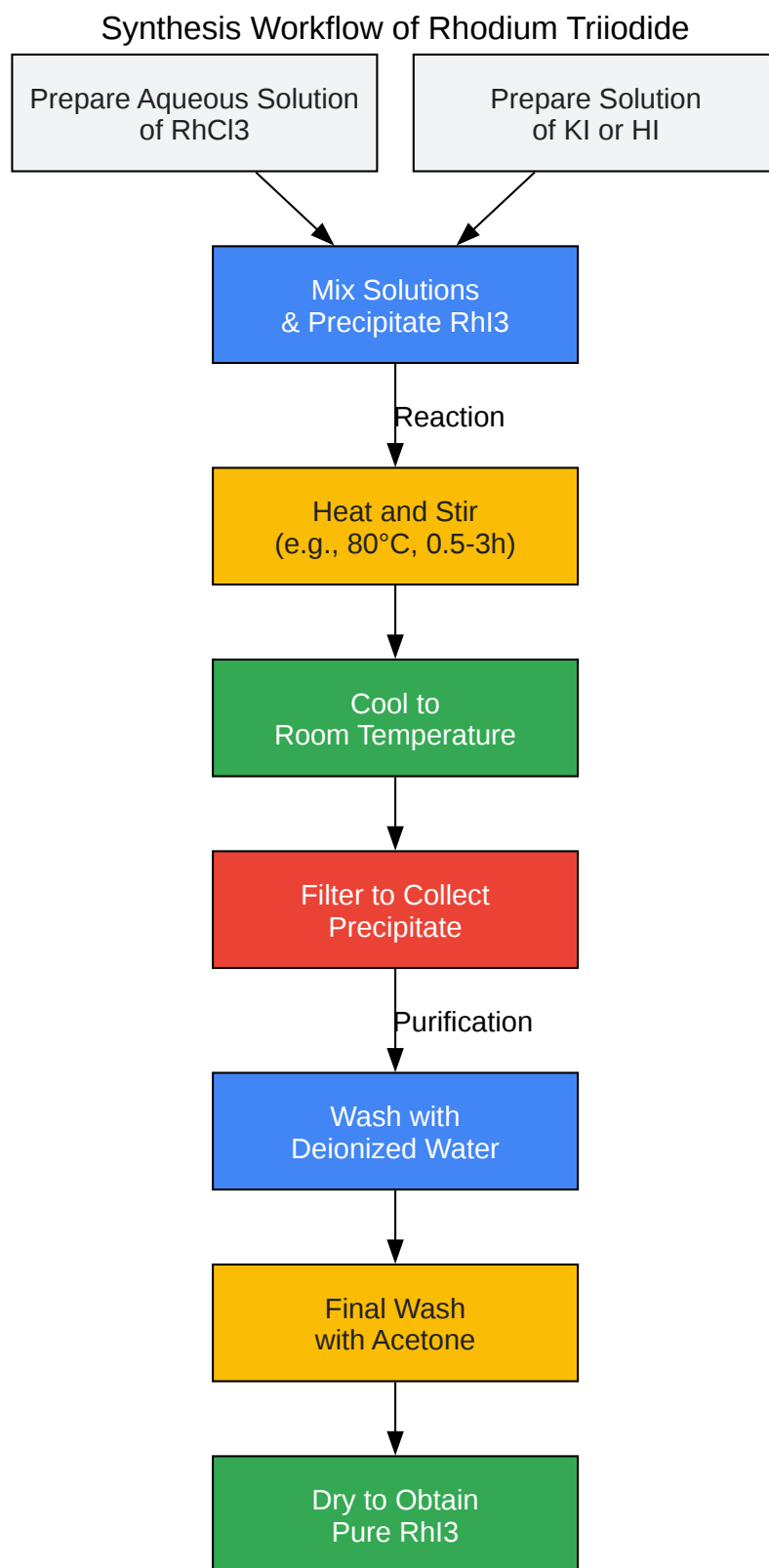
- X-ray Diffraction (XRD): To confirm the crystalline structure of the compound.
- X-ray Photoelectron Spectroscopy (XPS): To determine the elemental composition and the oxidation state of rhodium. The Rh  $3d_{5/2}$  and  $3d_{3/2}$  binding energies are characteristic of the  $Rh^{3+}$  state.
- Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES): To quantitatively determine the rhodium content in the final product.

## Visualized Workflows and Signaling Pathways

This section provides diagrams created using the DOT language to illustrate key processes involving **rhodium triiodide**.

## Synthesis Workflow of Rhodium Triiodide

The following diagram illustrates the general workflow for the solution-based synthesis of **rhodium triiodide**.



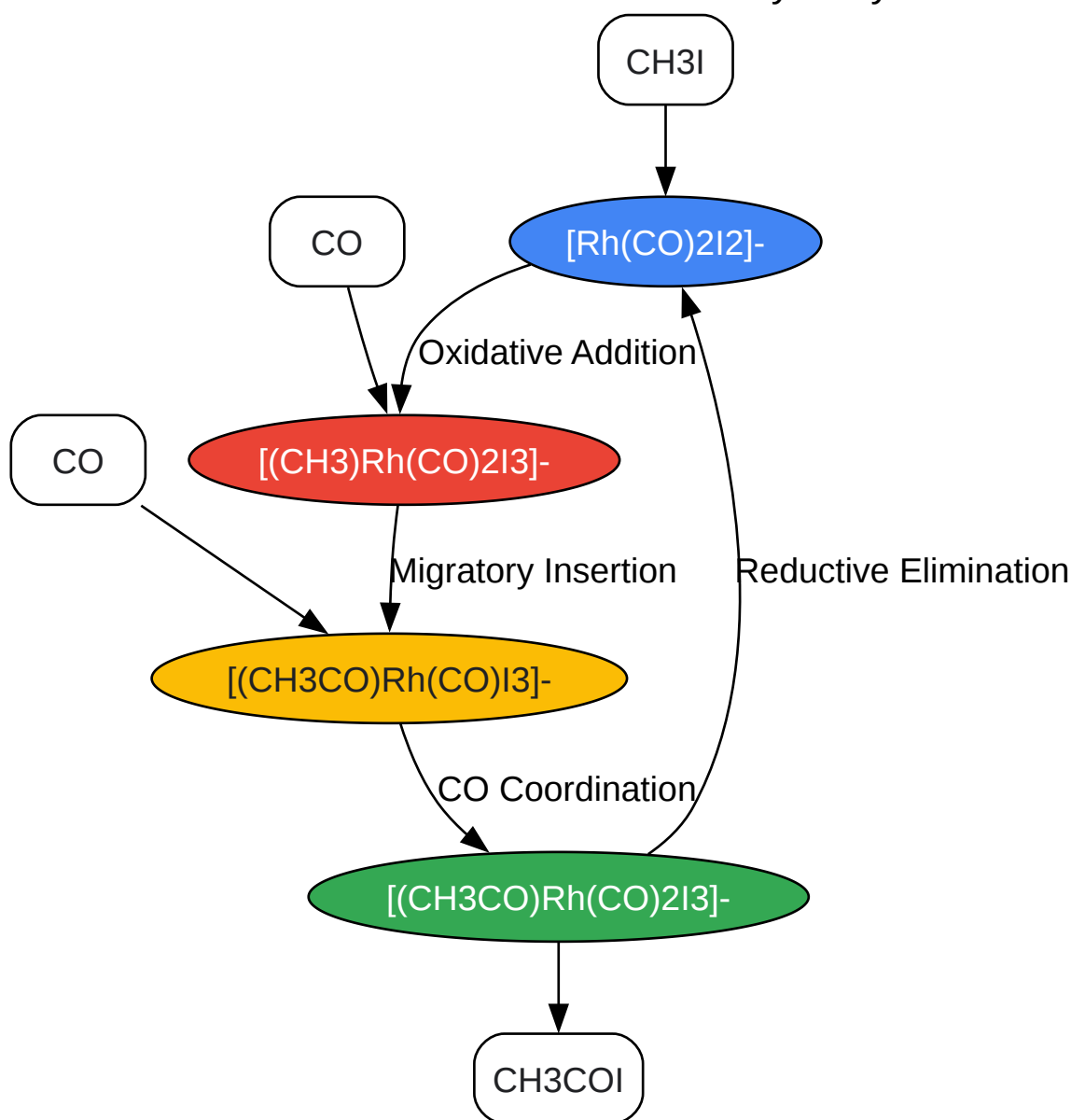
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Synthesis Workflow of **Rhodium Triiodide**

## Catalytic Cycle: Monsanto Acetic Acid Process

**Rhodium triiodide** is a precursor to the active catalyst in the Monsanto process for acetic acid synthesis. The catalytic cycle involves a rhodium-iodide complex.<sup>[2][3][4][5]</sup>

### Monsanto Acetic Acid Process Catalytic Cycle



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Monsanto Acetic Acid Process Catalytic Cycle

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## References

- 1. chembk.com [chembk.com]
- 2. Monsanto process - Wikipedia [en.wikipedia.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. repository.ou.ac.lk [repository.ou.ac.lk]
- 5. The Organometallic HyperTextBook: The Monsanto Acetic Acid Process [ilpi.com]
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